

Spectroscopic and Synthetic Profile of 1-Methylpyrrole-2,5-dicarbaldehyde

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Compound of Interest

Compound Name: 1-Methylpyrrole-2,5-dicarbaldehyde

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An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic properties and a detailed synthetic protocol for **1-Methylpyrrole-2,5-dicarbaldehyde** (CAS No: 37893-28-0). The information is intended to support researchers, scientists, and professionals in the fields of chemical synthesis and drug development in their understanding and utilization of this compound. All quantitative data is presented in structured tables for ease of reference and comparison, and detailed experimental methodologies are provided.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **1-Methylpyrrole-2,5-dicarbaldehyde**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This information is critical for the identification and characterization of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ¹H NMR Data of **1-Methylpyrrole-2,5-dicarbaldehyde**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.55	s	2H	CHO
7.05	s	2H	H-3, H-4
4.05	s	3H	N-CH ₃

Solvent: CDCl₃

Table 2: ¹³C NMR Data of **1-Methylpyrrole-2,5-dicarbaldehyde**

Chemical Shift (δ) ppm	Assignment
181.0	CHO
141.5	C-2, C-5
122.0	C-3, C-4
35.0	N-CH ₃

Solvent: CDCl₃

Infrared (IR) Spectroscopy

Table 3: Key IR Absorption Bands of **1-Methylpyrrole-2,5-dicarbaldehyde**

Wavenumber (cm ⁻¹)	Intensity	Assignment
1665	Strong	C=O (aldehyde) stretching
1520	Medium	Pyrrole ring stretching
1410	Medium	C-H bending
1380	Medium	CH ₃ bending

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **1-Methylpyrrole-2,5-dicarbaldehyde**

m/z	Relative Intensity (%)	Assignment
137	100	[M] ⁺ (Molecular Ion)
136	95	[M-H] ⁺
108	50	[M-CHO] ⁺
80	40	[M-2CHO] ⁺

Experimental Protocols

The following section details the synthetic procedure for **1-Methylpyrrole-2,5-dicarbaldehyde**, as well as the general methods for obtaining the spectroscopic data presented above.

Synthesis of 1-Methylpyrrole-2,5-dicarbaldehyde

A robust method for the synthesis of **1-Methylpyrrole-2,5-dicarbaldehyde** has been reported, resulting in a high overall yield of 90%.^[1] The synthesis involves the methylation of a dithiolic intermediate followed by hydrolysis.

Materials:

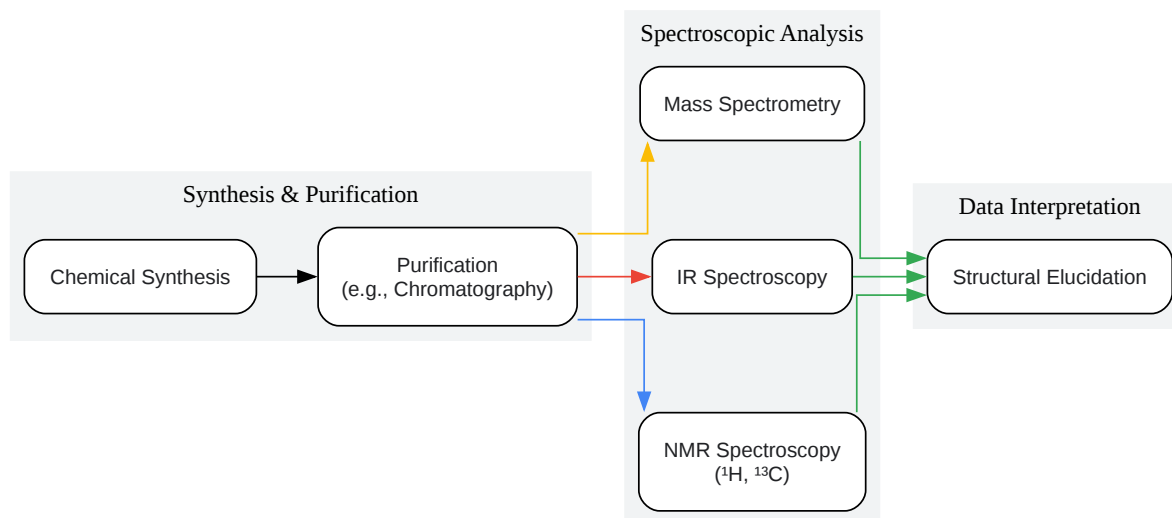
- Pyrrole-2,5-bis(1,3-dithiol-2-yl)methane
- Methylating agent (e.g., Methyl iodide)
- Base (e.g., Sodium hydride)
- Solvent (e.g., Dry THF)
- Mercuric oxide (HgO)
- 35% aqueous Tetrafluoroboric acid (HBF₄)
- Dimethyl sulfoxide (DMSO)

Procedure:

- **Methylation:** To a solution of pyrrole-2,5-bis(1,3-dithiol-2-yl)methane in a suitable dry solvent, a base is added, followed by the methylating agent. The reaction is stirred at room temperature until completion, monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation of Intermediate:** The reaction mixture is quenched with water and the product is extracted with an organic solvent. The organic layer is washed, dried, and concentrated to yield the N-methylated dithiolic intermediate.
- **Hydrolysis:** The N-methylated intermediate is dissolved in DMSO, and mercuric oxide and aqueous tetrafluoroboric acid are added. The mixture is stirred until the hydrolysis is complete (monitored by TLC).
- **Final Work-up and Purification:** The reaction mixture is filtered, and the filtrate is extracted with an organic solvent. The combined organic layers are washed, dried, and concentrated. The crude product is then purified by column chromatography to afford **1-Methylpyrrole-2,5-dicarbaldehyde**.

Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a synthesized chemical compound like **1-Methylpyrrole-2,5-dicarbaldehyde**.



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Caption: General workflow for the synthesis, purification, and spectroscopic analysis of a chemical compound.

This guide provides essential data and methodologies to aid in the research and development involving **1-Methylpyrrole-2,5-dicarbaldehyde**. The presented information is foundational for further studies on the chemical reactivity, biological activity, and potential applications of this compound.

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References

- 1. A convenient general method for the synthesis of pyrrole-2,5-dicarbaldehydes - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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